

physical and chemical properties of orthoperiodic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Orthoperiodic acid

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An In-depth Technical Guide to **Orthoperiodic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **orthoperiodic acid** (H_5IO_6). It includes quantitative data, summaries of experimental protocols, and visualizations of key chemical processes to serve as a valuable resource for professionals in research and development.

Physical Properties

Orthoperiodic acid is a white, odorless, and hygroscopic crystalline solid.^[1] It is the fully hydrated form of periodic acid and is notable for its solubility in water and alcohols.^{[1][2][3][4]}

Table 1: Physical and Structural Properties of **Orthoperiodic Acid**

Property	Value	References
Chemical Formula	H ₅ IO ₆	[2][5][6]
Molar Mass	227.94 g/mol	[1][2][7]
Appearance	Colorless or white crystalline solid	[1][2][6]
Melting Point	122-128.5 °C (decomposes)	[1][2][8]
Solubility	Soluble in water and alcohols	[1][2][4]
Crystal System	Monoclinic	[2][5][9]
Space Group	P2 ₁ /n	[2][5][9]
Structure	Slightly deformed IO ₆ octahedra linked by bridging hydrogens	[2][5][9]
I-O Bond Distances	Five bonds: 1.87–1.91 Å; One bond: 1.78 Å	[2][9][10]

Chemical Properties

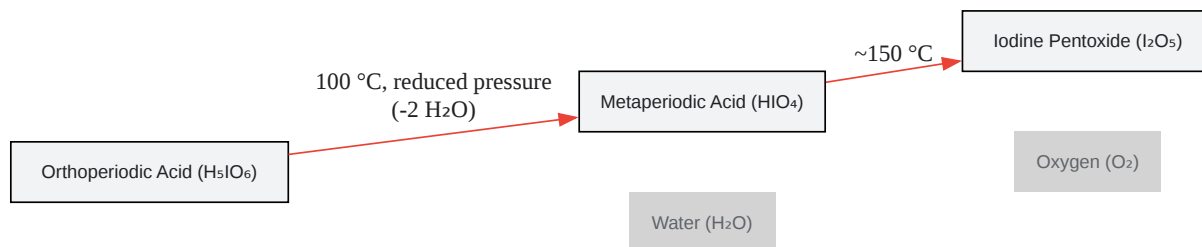
Orthoperiodic acid is a powerful oxidizing agent, with iodine in its highest oxidation state of +7.[1][2][5] It is a weak polyprotic acid with several dissociation constants.

Table 2: Acidity of **Orthoperiodic Acid**

Dissociation Step	Equation	pK _a	References
First	$\text{H}_5\text{IO}_6 \rightleftharpoons \text{H}_4\text{IO}_6^- + \text{H}^+$	3.29	[5][11]
Second	$\text{H}_4\text{IO}_6^- \rightleftharpoons \text{H}_3\text{IO}_6^{2-} + \text{H}^+$	8.31	[5]
Third	$\text{H}_3\text{IO}_6^{2-} \rightleftharpoons \text{H}_2\text{IO}_6^{3-} + \text{H}^+$	11.60	[5]

Thermal Decomposition

Orthoperiodic acid is thermally unstable. Upon heating, it undergoes dehydration to form metaperiodic acid (HIO_4) and subsequently decomposes to iodine pentoxide (I_2O_5) at higher temperatures.[2][5]

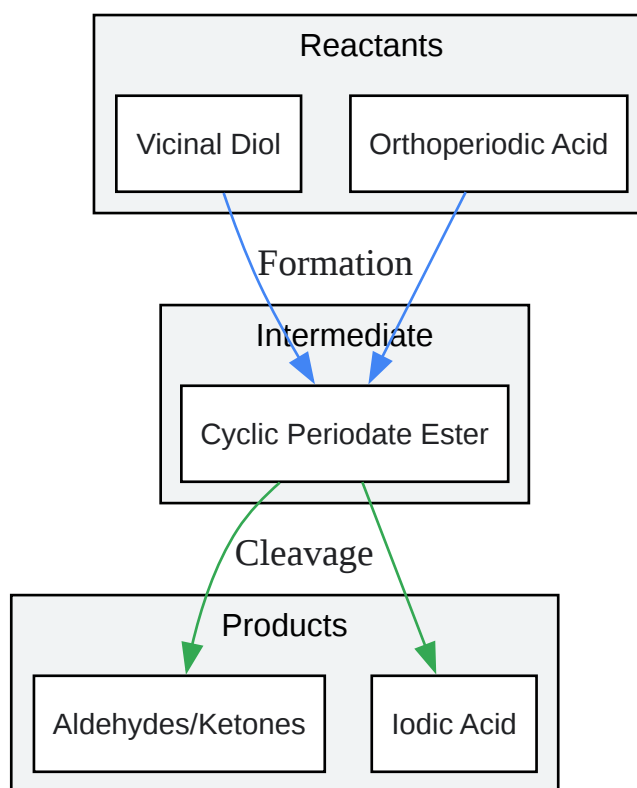


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Thermal decomposition pathway of **orthoperiodic acid**.

Oxidative Cleavage of Vicinal Diols (Malaprade Reaction)

A key reaction of **orthoperiodic acid** is the oxidative cleavage of vicinal diols (1,2-diols) to form two aldehyde or ketone fragments.[2][6][7] This reaction, known as the Malaprade reaction, is highly valuable in carbohydrate chemistry and for labeling saccharides.[1][2] The reaction proceeds through a cyclic periodate ester intermediate.



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Workflow for the Malaprade reaction.

Experimental Protocols

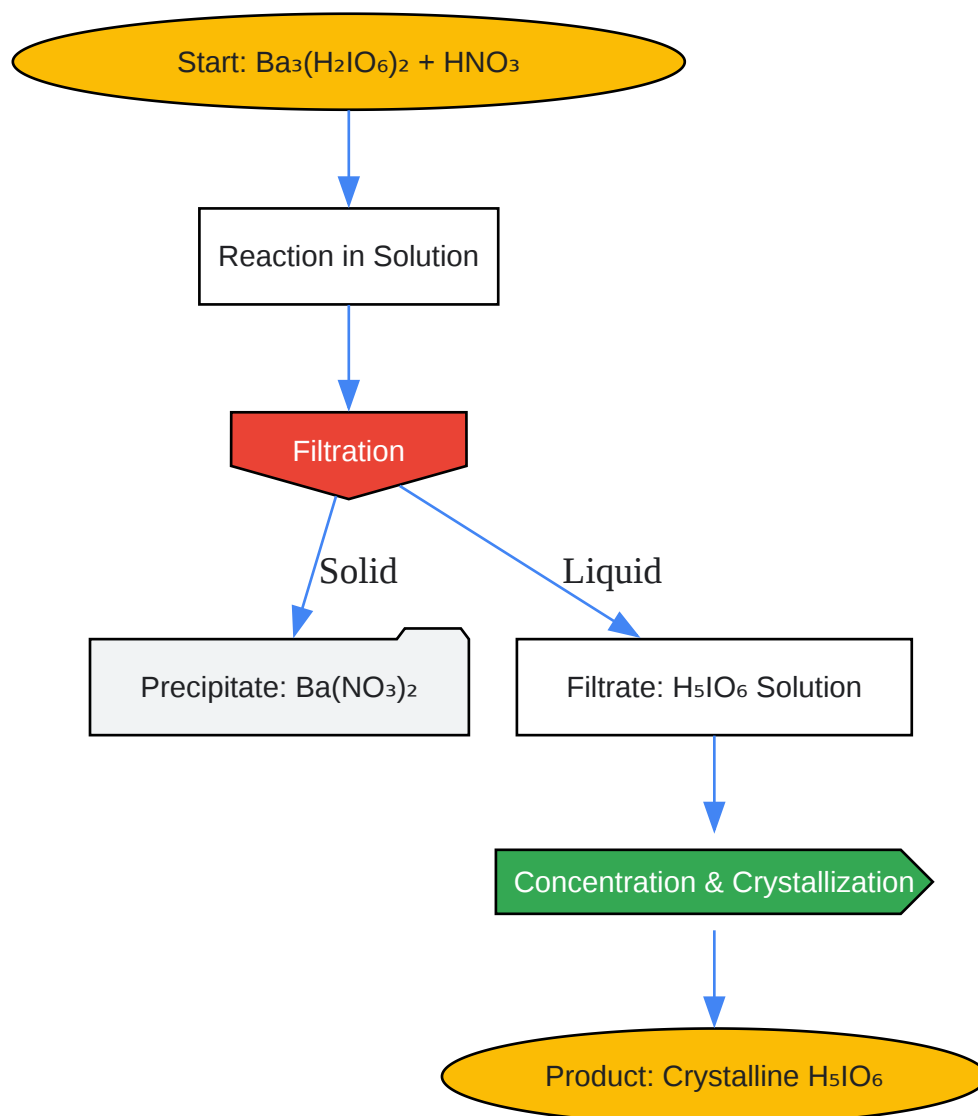
Laboratory Synthesis of Orthoperiodic Acid

A standard laboratory-scale synthesis involves the reaction of a barium orthoperiodate salt with nitric acid.^{[1][2]}

Methodology Summary:

- **Reaction:** Tribarium dihydrogen orthoperiodate ($\text{Ba}_3(\text{H}_2\text{IO}_6)_2$) is treated with nitric acid (HNO_3).
- **Precipitation:** Barium nitrate ($\text{Ba}(\text{NO}_3)_2$), which has low solubility in the acidic medium, precipitates out of the solution.
- **Separation:** The barium nitrate precipitate is removed by filtration.

- Isolation: The remaining solution containing **orthoperiodic acid** is concentrated to induce crystallization.



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Laboratory synthesis workflow for **orthoperiodic acid**.

Industrial Production

On an industrial scale, **orthoperiodic acid** is typically produced through the oxidation of sodium iodate.^{[2][12]}

Methodology Summary: Two primary methods are employed:

- Electrochemical Oxidation: A solution of sodium iodate in alkaline conditions is oxidized at a lead dioxide (PbO₂) anode.[\[2\]](#)[\[5\]](#)[\[12\]](#)
- Chemical Oxidation: Sodium iodate is treated with chlorine gas under alkaline conditions.[\[2\]](#)[\[12\]](#)

Safety and Handling

Orthoperiodic acid is a strong oxidizing agent and is corrosive.[\[11\]](#)[\[13\]](#) It can cause severe skin burns and eye damage.[\[13\]](#)[\[14\]](#) Contact with combustible materials may lead to fire.[\[13\]](#)[\[14\]](#)

- Handling: Use in a well-ventilated area, preferably under a chemical fume hood.[\[15\]](#) Wear appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.[\[14\]](#)
- Storage: Store in a tightly closed container in a cool, dry place away from combustible materials and reducing agents.[\[6\]](#)[\[14\]](#)[\[15\]](#) The substance is hygroscopic and light-sensitive.[\[4\]](#)
- Disposal: Neutralize with a suitable base before disposal, in accordance with local regulations.[\[6\]](#)

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- To cite this document: BenchChem. [physical and chemical properties of orthoperiodic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105680#physical-and-chemical-properties-of-orthoperiodic-acid]

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